

The Scent of Direction: Bourgeonal's Role as a Human Sperm Chemoattractant

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Compound of Interest

Compound Name: Bourgeonal

Cat. No.: B016135

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An In-depth Technical Guide for Researchers and Drug Development Professionals

The discovery that human sperm can "smell" and swim towards certain odorants has revolutionized our understanding of fertilization. This guide delves into the core of this phenomenon, focusing on **bourgeonal**, a synthetic lily-of-the-valley fragrance, and its role as a potent chemoattractant for human spermatozoa. We will explore the molecular mechanisms, present key quantitative data, detail experimental protocols, and visualize the intricate signaling pathways involved.

The Olfactory Receptor on Sperm: hOR17-4

The journey to understanding sperm chemotaxis took a significant leap with the identification of a specific olfactory receptor, hOR17-4 (also known as OR1D2), on the surface of human sperm.^{[1][2]} This receptor, primarily located in the midpiece of the sperm flagellum, is also found in the human nose, suggesting a shared mechanism of odor perception.^[1] **Bourgeonal** was identified as a powerful agonist for hOR17-4, effectively activating the receptor and initiating a signaling cascade that guides the sperm's movement.^{[1][3]}

Quantitative Data on Bourgeonal-Sperm Interaction

The interaction between **bourgeonal** and human sperm has been quantified in various studies, providing valuable data for researchers. The following tables summarize key findings on the effective concentrations of **bourgeonal** and its antagonist, undecanal, as well as their impact on sperm physiology.

Compound	Parameter	Value	Reference
Bourgeonal	Effective Concentration for Chemotaxis	$\geq 10^{-8}$ M	[3]
Bourgeonal	K _{1/2} for Ca ²⁺ Signal Amplitude	65 μ M	[3]
Undecanal	Concentration for Inhibition of Bourgeonal Effects	10 ⁻⁷ M (equimolar to Bourgeonal)	[3]
Undecanal	K _{1/2} for Ca ²⁺ Signal Amplitude	28 \pm 6 μ M	[3]

Table 1: Effective Concentrations and Half-Maximal Response of **Bourgeonal** and its Antagonist Undecanal.

Condition	Parameter	Fold Change	Reference
80 μ M Bourgeonal	Monovalent CatSper Current (-60 mV)	2.3 \pm 0.4	[3]
80 μ M Bourgeonal	Monovalent CatSper Current (+60 mV)	1.8 \pm 0.3	[3]

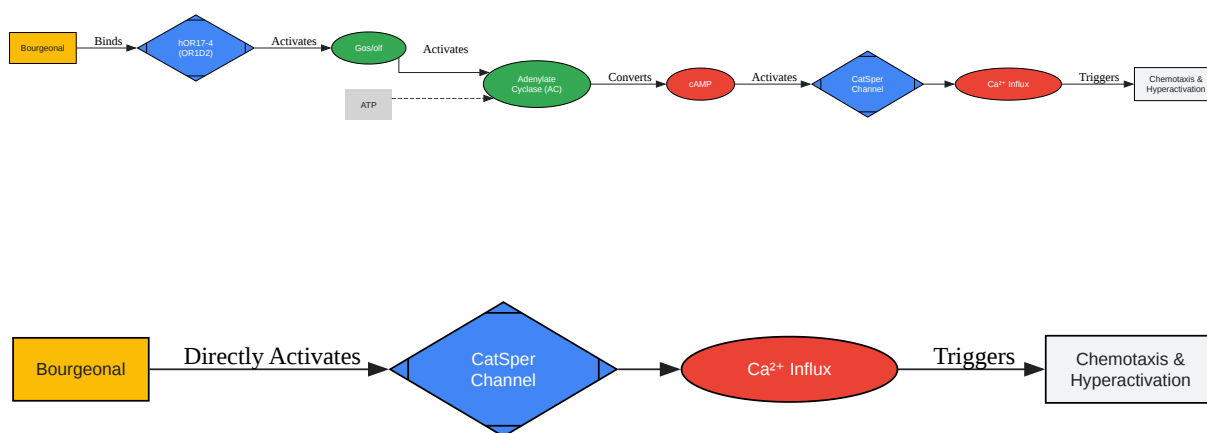
Table 2: Effect of **Bourgeonal** on CatSper Channel Currents.

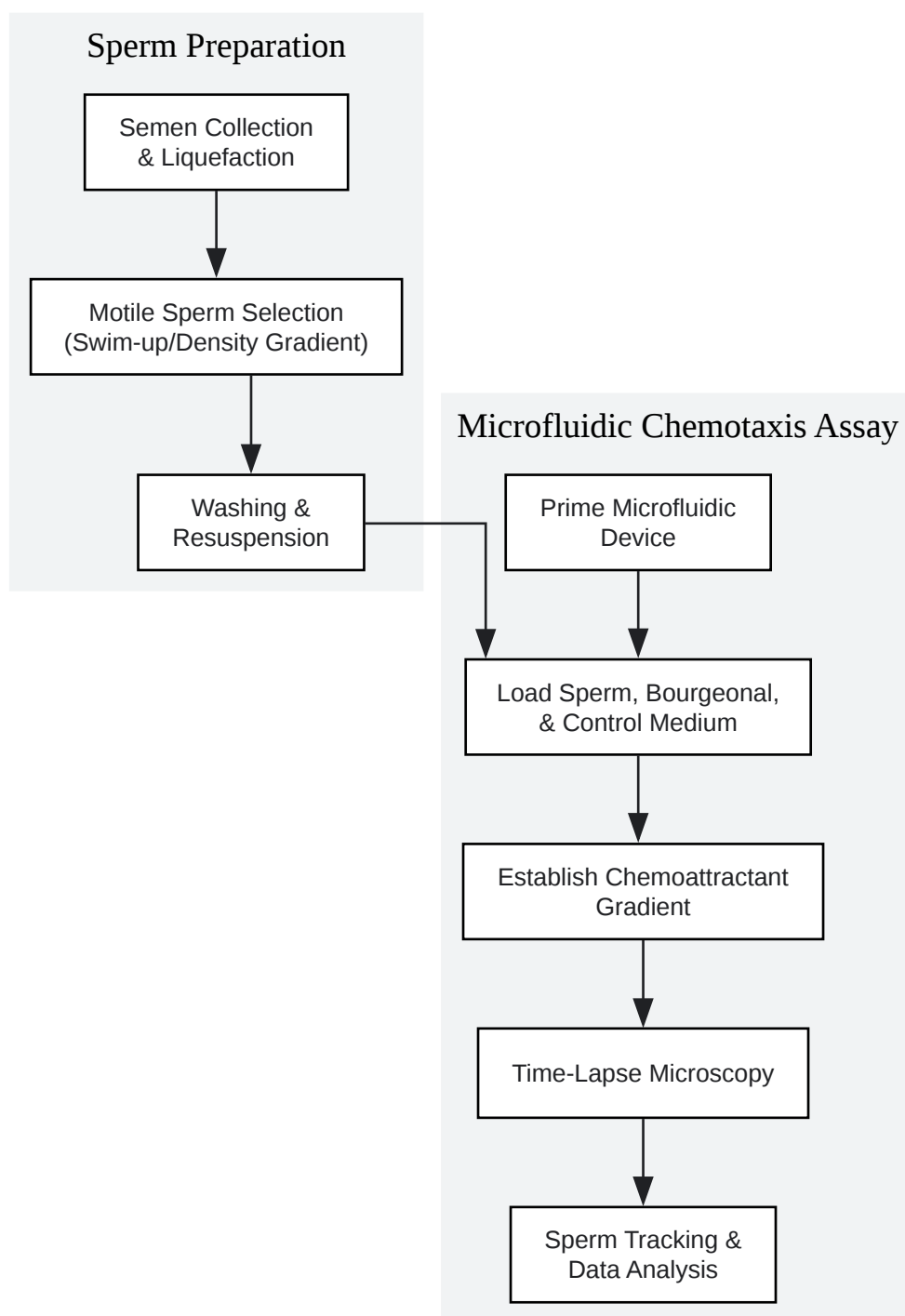
The Bourgeonal Signaling Pathway: A Tale of Two Theories

The signaling cascade initiated by **bourgeonal** binding to hOR17-4 is a topic of ongoing research and some debate. Two primary models have emerged: the canonical olfactory signaling pathway and a more direct activation of the CatSper ion channel.

The Canonical Olfactory Signaling Pathway

The initially proposed mechanism mirrors the olfactory signal transduction pathway found in the nose.[4][5] This pathway suggests that **bourgeonal** binding to the G-protein coupled receptor (GPCR) hOR17-4 activates a G-protein (Gas/olf).[6] This, in turn, stimulates a particulate adenylate cyclase (AC) to produce cyclic AMP (cAMP).[4][6] The increase in cAMP is thought to open cyclic nucleotide-gated (CNG) channels, leading to an influx of Ca^{2+} , which ultimately modulates sperm motility and direction.[1]





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